

High-Purity Tianeptine Intermediates: Technical Synthesis & Sourcing Guide

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Compound of Interest

Compound Name: *N*-(2-Chloro-6-methylphenyl)cyanothioformamide

CAS No.: 4953-72-4

Cat. No.: B11955635

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Executive Summary

Tianeptine (Sodium/Free Acid) is an atypical tricyclic antidepressant (TCA) distinguished by its modulation of glutamatergic transmission rather than direct monoaminergic inhibition. For drug development professionals, the challenge in synthesizing or sourcing Tianeptine lies not in the final salification, but in the purity of its tricyclic core intermediates.

The "gas station heroin" stigma associated with unregulated tianeptine products has intensified regulatory scrutiny. Consequently, research-grade sourcing requires a rigorous chain of custody and impurity profiling that exceeds standard pharmacopeial requirements. This guide delineates the critical chemical precursors, the causality of specific impurity formations, and the validated landscape of suppliers for high-purity intermediates.

Chemical Architecture & Critical Intermediates

The synthesis of Tianeptine relies on the construction of a dibenzo[c,f][1,2]thiazepine core followed by the attachment of a heptanoic acid side chain. The purity of the final API is almost entirely dependent on the quality of three specific upstream intermediates.

The "Core" Intermediates

The following table summarizes the primary intermediates required for the dominant synthesis pathway (nucleophilic substitution).

| Intermediate Designation | Chemical Name | CAS Number | Role | Critical Quality Attribute (CQA) |
|---------------------------|---|-----------------|------------------------|---|
| Intermediate A (Ketone) | 3-Chloro-6-methyl-dibenzo[c,f][1,2]thiazepin-11(6H)-one 5,5-dioxide | 26638-53-9 | Scaffold Precursor | Purity >99.0%; Absence of des-chloro analogs. [1] |
| Intermediate B (Alcohol) | 3-Chloro-6,11-dihydro-5,5-dioxo-11-hydroxy-6-methyl-dibenzo[c,f][1,2]thiazepine | 26723-60-4 | Reduced Intermediate | Residual Ketone <0.5% (Hard to remove later). |
| Intermediate C (Chloride) | 3,11-Dichloro-6,11-dihydro-6-methyl-5,5-dioxodibenzo[c,f][1,2]thiazepine | 26638-66-4 | Activated Electrophile | Moisture sensitivity; must be stored under inert gas. |
| Side Chain Reagent | Ethyl 7-aminoheptanoate (HCl or Free Base) | 2965-48-2 (HCl) | Nucleophile | Absence of Ethyl 7-bromoheptanoate (Impurity A). |

Synthesis Pathways & Impurity Causality[2]

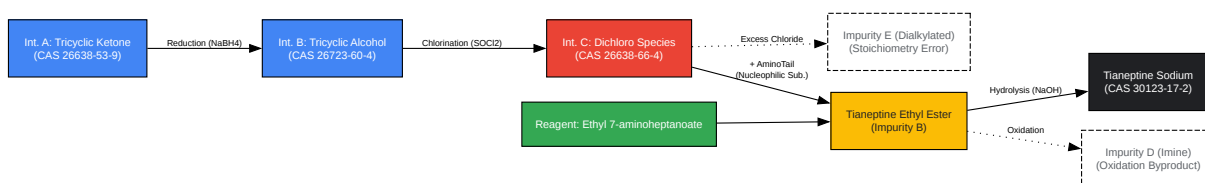
To control quality, one must understand the reaction vectors. The dominant industrial route involves the activation of the tricyclic alcohol (Intermediate B) to a chloride (Intermediate C), which then undergoes nucleophilic attack by the amino-ester tail.

Impurity Origins[1]

- Impurity A (Ethyl 7-bromoheptanoate): Carried over if the amino-ester tail was synthesized via amination of the bromo-ester. It is an alkylating agent and a genotoxic concern.
- Impurity D (Imine Analog): Formed via oxidation of the secondary amine linkage or incomplete reduction during alternative reductive amination routes.
- Impurity E (Dialkylated): Occurs if the amine tail reacts with two tricyclic cores. This suggests poor stoichiometry control during the coupling phase.

Synthesis Workflow Diagram

The following diagram illustrates the synthesis flow and the specific points where critical impurities are introduced.



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Figure 1: Reaction pathway for Tianeptine Sodium showing the transformation of the tricyclic core and origin points for EP Impurities B, D, and E.

Quality Control Protocols

Sourcing intermediates requires self-validation. Do not rely solely on a supplier's Certificate of Analysis (CoA). The following protocols are standard for validating the purity of the tricyclic intermediates.

HPLC Method for Intermediates (Generic Protocol)

This method separates the non-polar tricyclic intermediates (A, B, C) from the polar side chains.

- Column: C18 (e.g., Nucleosil C18 or Phenomenex Kinetex), 5 μ m, 150 x 4.6 mm.[2]
- Mobile Phase A: Buffer pH 3.0 (Sodium heptanesulfonate 2.7 g/L in water).[2][3]
- Mobile Phase B: Acetonitrile.[3][4]
- Gradient: 60% B Isocratic (adjust based on retention of the tricyclic core).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 220 nm (Critical: The tricyclic ring absorbs strongly here; 254 nm is less sensitive for the aliphatic tail impurities).
- Acceptance Criteria:
 - Intermediate A (Ketone) should not exceed 0.1% in Intermediate B (Alcohol).
 - Impurity D (Imine) must be absent (Limit of Detection < 0.05%).

Structural Verification (NMR)

For the Dichloro Intermediate (CAS 26638-66-4), ¹H-NMR is vital to confirm the substitution of the hydroxyl group with chlorine.

- Diagnostic Signal: Shift of the C-11 proton. The proton at the 11-position (chiral center) will shift downfield significantly when the -OH is replaced by -Cl due to the electronegativity difference.

Supplier Landscape & Sourcing Strategy

The supply chain is bifurcated into Reference Standard Providers (for QC/analytical use) and Bulk Chemical Manufacturers (for synthesis).

Analytical Reference Standards

These suppliers provide milligram quantities with high-fidelity characterization data (NMR, HPLC, MS) for validating your internal methods.

| Supplier | Key Product | CAS | Notes |
|-----------------|-------------------------------|---------------------|--|
| EDQM / EP | Tianeptine Impurity Standards | Various | The gold standard for European Pharmacopoeia compliance. |
| LGC Standards | Impurity C (Ketone) | 26638-53-9 | Primary source for the tricyclic starting material reference. |
| Veeprho | Impurities A, B, D, E | 131206-48-9 (Imp D) | Excellent for sourcing specific degradation impurities for stress testing. |
| Cayman Chemical | Tianeptine Sodium | 30123-17-2 | High-reliability source for the final API reference. |

Bulk Intermediate Manufacturers

For R&D scale-up (grams to kilograms), sourcing moves to specialized chemical manufacturers. Note: Due to the controlled status of Tianeptine in some jurisdictions (e.g., USA states like Alabama, Michigan), reputable suppliers may require End-User Declarations (EUD).

- Sigma-Aldrich (Merck): Carries the alcohol intermediate (CAS 26723-60-4) and the API. Best for early-stage bench research due to high documentation standards.
- Fluorochem (UK): Often stocks the Dichloro intermediate (CAS 26638-66-4) and the Ketone. Reliable for European sourcing.
- TCI Chemicals: Good source for the side chain reagents (Ethyl 7-aminoheptanoate derivatives).

- Avanscure: Specializes in bulk intermediates for generic APIs; lists the Ketone (CAS 26638-53-9) and Dichloro species.

Sourcing Warning: Avoid vendors marketing "nootropic" powders directly to consumers.

Legitimate chemical suppliers will list the chemical name and CAS number, not trade names like "Zaza" or "Tianna."

References

- European Pharmacopoeia (EP). Tianeptine Sodium Monograph & Impurity Standards. EDQM. [Link](#)
- Gassaway, M.M., et al. (2014). The atypical antidepressant and neurorestorative agent tianeptine is a μ -opioid receptor agonist. *Translational Psychiatry*. [Link](#)
- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 68870, Tianeptine. [Link](#)
- Cayman Chemical. Tianeptine (sodium salt) Product Information & Safety Data Sheet. [Link](#)
- Veeprho Laboratories. Tianeptine Impurity D (CAS 131206-48-9) Structure and Data. [\[5\]](#)[\[6\]](#)[\[7\]](#)[Link](#)
- LGC Standards. 3-Chloro-6-methyl-dibenzo[c,f][1,2]thiazepin-11(6H)-one 5,5-Dioxide (Impurity C). [\[5\]](#)[Link](#)

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Sources

- 1. avanscure.com [avanscure.com]
- 2. researchgate.net [researchgate.net]

- [3. High-performance liquid chromatographic determination of tianeptine in plasma applied to pharmacokinetic studies - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. Separation of Tianeptine on Newcrom R1 HPLC column | SIELC Technologies \[sielc.com\]](#)
- [5. pharmaffiliates.com \[pharmaffiliates.com\]](#)
- [6. Tianeptine EP Impurity D - CAS - 131206-48-9 | Axios Research \[axios-research.com\]](#)
- [7. veeprho.com \[veeprho.com\]](#)
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